

Technical Support Center: Antitumor Agent-155 (YM155/Sepantronium Bromide)

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Compound of Interest

Compound Name: Antitumor agent-155

Cat. No.: B15582646

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This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers and scientists working with **Antitumor agent-155** (also known as YM155 or Sepantronium bromide). It directly addresses common solubility issues to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for preparing stock solutions of **Antitumor agent-155**?

A1: The recommended solvent for preparing stock solutions of **Antitumor agent-155** is anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2][3]} The compound is highly soluble in DMSO, with reported concentrations ranging from over 10 mM to as high as 200 mM.^{[1][2][4]} For optimal stability of the compound, it is best to store it as a solid at -20°C and reconstitute it in fresh, anhydrous DMSO immediately before use.^[1] Moisture-absorbing DMSO can reduce the solubility of the compound.^[1]

Q2: I am having difficulty dissolving **Antitumor agent-155** in DMSO at my desired concentration. What should I do?

A2: If you encounter solubility issues in DMSO, you can use the following techniques to aid dissolution:

- Warming: Gently warm the solution in a water bath set to 37°C for 10-15 minutes.^{[2][4]} Some suppliers suggest that warming to 60°C may also be effective.
- Sonication: Use a bath sonicator to agitate the solution for 5-10 minutes. This can help break down any compound aggregates.^{[2][3][4]}
- Vortexing: Vigorously mix the solution for 2-5 minutes.

If the compound still does not fully dissolve, consider preparing a more dilute stock solution (e.g., 10 mM or 20 mM).

Q3: I observed precipitation when I diluted my DMSO stock solution into my aqueous cell culture medium. How can I prevent this?

A3: This is a common issue known as "crashing out," which occurs when a compound in a high-concentration organic stock is rapidly transferred to an aqueous buffer where its solubility is much lower. Here are several strategies to mitigate this:

- Lower the Final Concentration: The most straightforward approach is to work with a lower final concentration of the compound in your aqueous medium.
- Increase the Final DMSO Concentration: Ensure the final concentration of DMSO in your culture medium is as high as your cells can tolerate without toxicity (typically <0.5%). A slightly higher DMSO percentage can help maintain the compound's solubility.
- Use a Lower Concentration Stock: Preparing a more dilute initial stock in DMSO (e.g., 1 mM) will require adding a larger volume to your media, which can aid in dispersion.
- Rapid Mixing: Add the DMSO stock solution to the aqueous media while vortexing or stirring to ensure rapid and even dispersion. This prevents localized high concentrations that can initiate precipitation.
- Use of Surfactants or Co-solvents: For certain assays, adding a small amount of a biocompatible surfactant like Tween 80 (e.g., 0.01% - 0.1%) or a co-solvent like PEG300 to the final aqueous medium can help maintain solubility.^[3]

Q4: Can I dissolve **Antitumor agent-155** directly in aqueous buffers like PBS or saline?

A4: Yes, **Antitumor agent-155** is reported to have good solubility in water and saline.[1] One source indicates a solubility of up to 89 mg/mL in water.[1] However, be aware that the compound's stability may be a concern in aqueous solutions, especially at alkaline pH. A recent study noted that the compound's degradation is accelerated at a pH greater than 8.5 and in the presence of buffers like PBS.[5] Therefore, for long-term storage, a DMSO stock is recommended. If you need to use an aqueous solution, it is best to prepare it fresh for each experiment.

Data Presentation: Solubility Profile of Antitumor Agent-155

The solubility of **Antitumor agent-155** has been determined in several common laboratory solvents. The data below is a summary from multiple sources and should be used as a guideline. Actual solubility may vary slightly between different batches of the compound.

Solvent	Concentration (mg/mL)	Concentration (mM)	Temperature	Notes
DMSO	4.44 - 89	10.02 - 200.77	Room Temperature	Warming and sonication can enhance solubility. Use of anhydrous DMSO is recommended. [1] [3]
Water	44.33 - 89	100 - 200.77	Room Temperature	Sonication is recommended to aid dissolution. [3]
Ethanol	6 - 11	13.54 - 24.82	Room Temperature	Sonication is recommended to aid dissolution. [1] [3]
Saline (0.9% NaCl)	30	~67.68	Not Specified	Recommended for immediate use in in vivo studies. [1]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	1	2.26	Room Temperature	A suggested formulation for in vivo experiments. [3]

Molecular Weight of Sepantronium bromide (YM155) is approximately 443.29 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 20 mM Stock Solution in DMSO

Materials:

- **Antitumor agent-155** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator (optional)
- Water bath (optional)

Procedure:

- **Weigh the Compound:** Carefully weigh the desired amount of **Antitumor agent-155** powder. For example, to prepare 1 mL of a 20 mM stock solution, you will need 8.87 mg of the compound (assuming a molecular weight of 443.29 g/mol).
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the compound.
- **Initial Dissolution:** Tightly cap the vial and vortex vigorously for 2-5 minutes.
- **Troubleshooting (if needed):**
 - If the compound is not fully dissolved, place the vial in a 37°C water bath for 10-15 minutes.
 - Alternatively, or in addition, place the vial in a bath sonicator for 5-10 minutes.
- **Confirm Dissolution:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term stability.^[1] Avoid repeated freeze-thaw cycles.

Protocol 2: Preparing a Working Solution in Cell Culture Medium

Materials:

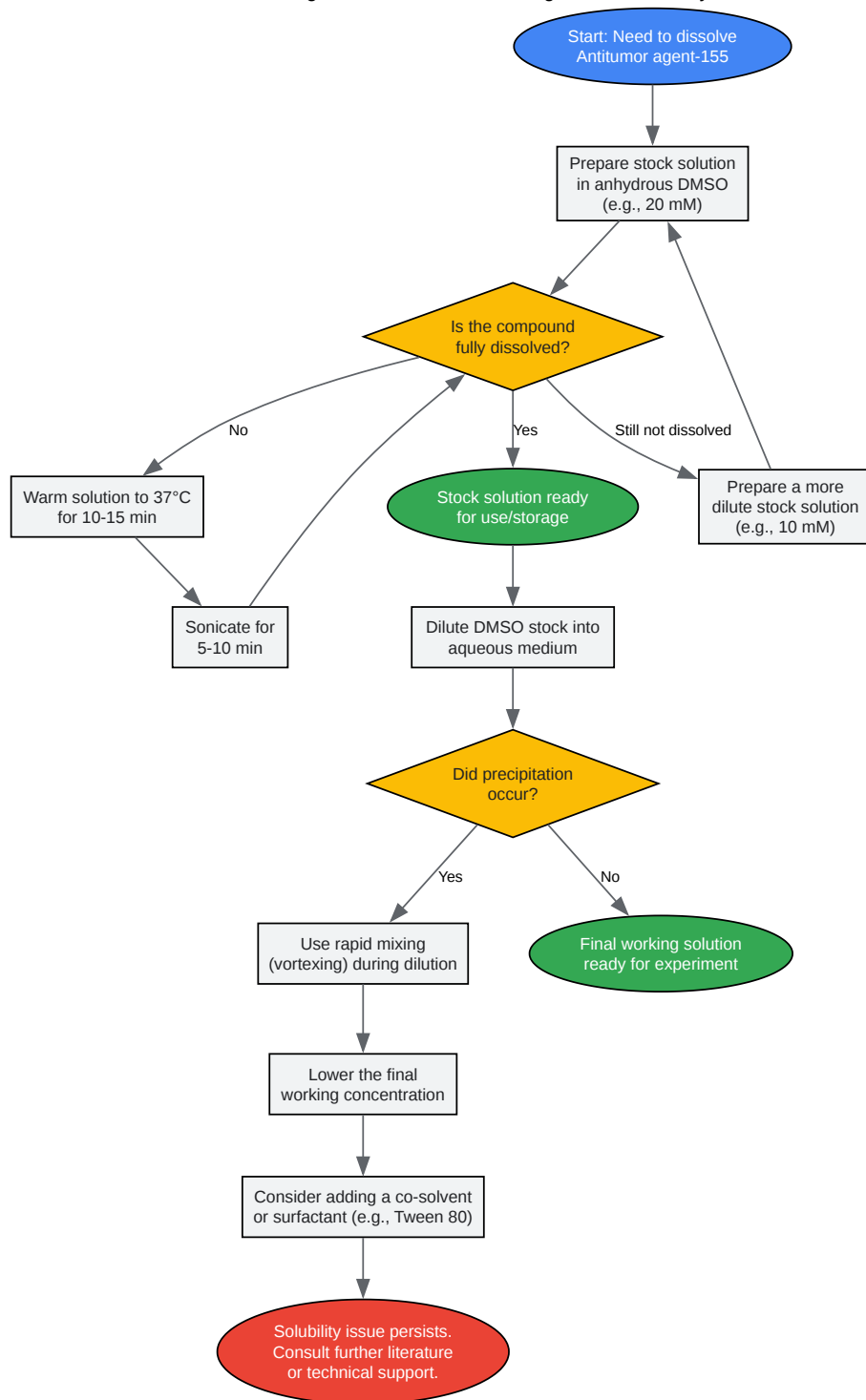
- 20 mM **Antitumor agent-155** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile conical tubes or culture plates
- Vortex mixer or pipette for mixing

Procedure:

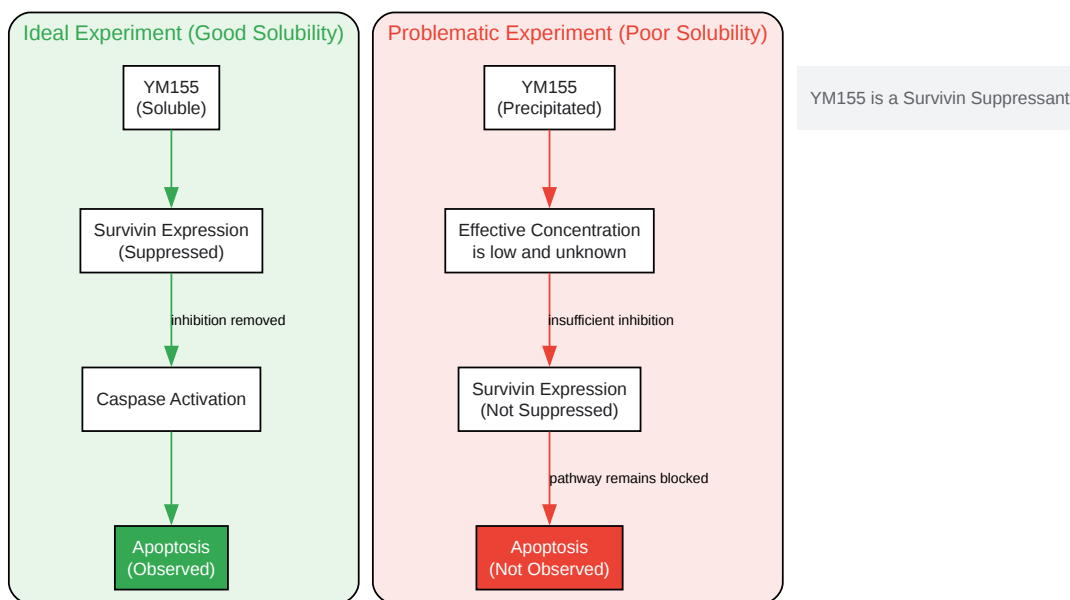
- **Calculate Dilution:** Determine the volume of the DMSO stock solution needed to achieve the desired final concentration in your cell culture medium. Remember to account for the final DMSO concentration, which should ideally be below 0.5%.
- **Pre-fill with Medium:** Add the required volume of pre-warmed cell culture medium to your sterile tube or plate.
- **Add Compound and Mix:** While gently vortexing or pipetting the medium up and down, add the calculated volume of the DMSO stock solution directly into the medium. This rapid mixing is crucial to prevent the compound from precipitating.
- **Final Mix:** Gently mix the final solution to ensure homogeneity before adding it to your cells.
- **Use Immediately:** It is recommended to use the freshly prepared working solution immediately for your experiments.

Mandatory Visualizations

Troubleshooting Workflow for Antitumor Agent-155 Solubility

[Click to download full resolution via product page](#)Caption: Troubleshooting workflow for **Antitumor agent-155** solubility.

Impact of Poor Solubility on a Signaling Pathway Experiment



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